

Technical Differentiation Guide: 1,1,2-Trichloroethanol vs. Dichloroacetyl Chloride

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Compound of Interest

Compound Name: *1,1,2-Trichloroethanol*

CAS No.: *13287-89-3*

Cat. No.: *B076309*

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Part 1: Executive Technical Profile

Context: Researchers often encounter these species during the oxidation of trichloroethylene or in the synthesis of dichloroacetic acid derivatives. Dichloroacetyl chloride (DCAC) is a desired electrophilic intermediate, whereas trichloroethanols are often nucleophilic byproducts or metabolites.

Crucial Isomer Note: While the prompt specifies **1,1,2-trichloroethanol** (CAS 13287-89-3), this gem-dichloro alcohol is chemically labile and prone to elimination. In many biological or metabolic contexts, the stable isomer encountered is 2,2,2-trichloroethanol (CAS 115-20-8). The differentiation protocols below rely on functional group analysis (Alcohol vs. Acid Chloride) and are valid for distinguishing DCAC from either isomer.

Comparative Property Matrix

Feature	Dichloroacetyl Chloride (DCAC)	1,1,2-Trichloroethanol (TCE)
CAS Number	79-36-7	13287-89-3 (1,1,2-isomer)
Formula		
Functional Group	Acyl Chloride ()	Halogenated Alcohol ()
Reactivity Class	Electrophile (Acylating Agent)	Nucleophile (Protic Solvent/Reactant)
Physical State	Fuming liquid (releases HCl in air)	Viscous liquid (hygroscopic)
Odor	Pungent, acrid (HCl-like)	Ethereal, sweet, medicinal
Water Interaction	Violent Hydrolysis (Exothermic)	Soluble/Miscible (Neutral/Slow)
Primary Hazard	Corrosive / Lachrymator	Sedative / Narcotic / Irritant

Part 2: Chemical Reactivity Profiling (The "Wet" Protocols)

These protocols utilize the high reactivity of the acyl chloride group to provide immediate, visible differentiation.

Protocol A: The Silver Nitrate Hydrolysis Test

Rationale: DCAC hydrolyzes immediately upon contact with water to release chloride ions (). Trichloroethanol, being an alkyl halide/alcohol, holds its chlorines covalently and does not release ionic chloride rapidly under neutral conditions.

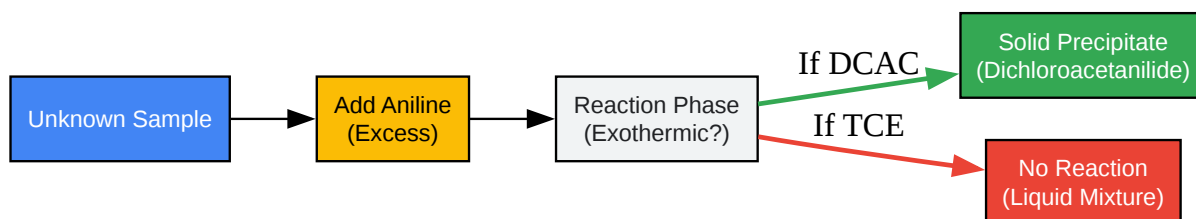
Reagents: 0.1 M Aqueous Silver Nitrate (), Distilled Water.

- Preparation: Place 1 mL of distilled water in two separate test tubes.
- Addition: Add 2 drops of the unknown sample to the water.
- Observation 1 (Hydrolysis):
 - DCAC: Immediate fuming, heat generation, and drop in pH (formation of Dichloroacetic acid + HCl).
 - TCE: No violent reaction; phase separation or dissolution depending on concentration.
- Detection: Add 2 drops of 0.1 M .
- Result:
 - DCAC: Instant, heavy white precipitate of AgCl.
 - TCE: No immediate precipitate (may cloud slowly over hours).

Protocol B: The Aniline Derivatization (Confirmatory)

Rationale: This is a self-validating test. DCAC reacts with aniline to form a solid amide with a sharp melting point. TCE does not react under these conditions.

Workflow Diagram:



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Figure 1: Derivatization logic for distinguishing acyl chlorides from alcohols.

Step-by-Step:

- Dissolve 0.5 mL of sample in 2 mL of dry toluene.
- Slowly add 0.5 mL of Aniline.
- DCAC: Vigorous exothermic reaction. Upon cooling/evaporation, Dichloroacetanilide crystals form (MP: $\sim 118^{\circ}\text{C}$).
- TCE: No reaction occurs.

Part 3: Instrumental Analysis (The "Dry" Methods)

For definitive characterization without chemical alteration, spectroscopy is the gold standard.

FT-IR Spectroscopy (Fastest Identification)

The carbonyl stretch is the diagnostic fingerprint.

- DCAC (Acyl Chloride): Exhibits a very high-frequency carbonyl () stretch due to the electron-withdrawing chlorine attached to the carbonyl carbon.
 - Peak: $1780\text{--}1815\text{ cm}^{-1}$ (Strong, Sharp).
 - Absence: No broad O-H stretch.
- TCE (Alcohol): Lacks the carbonyl peak entirely.
 - Peak: $3300\text{--}3500\text{ cm}^{-1}$ (Broad, O-H stretch).
 - Fingerprint: C-O stretch around $1000\text{--}1100\text{ cm}^{-1}$.

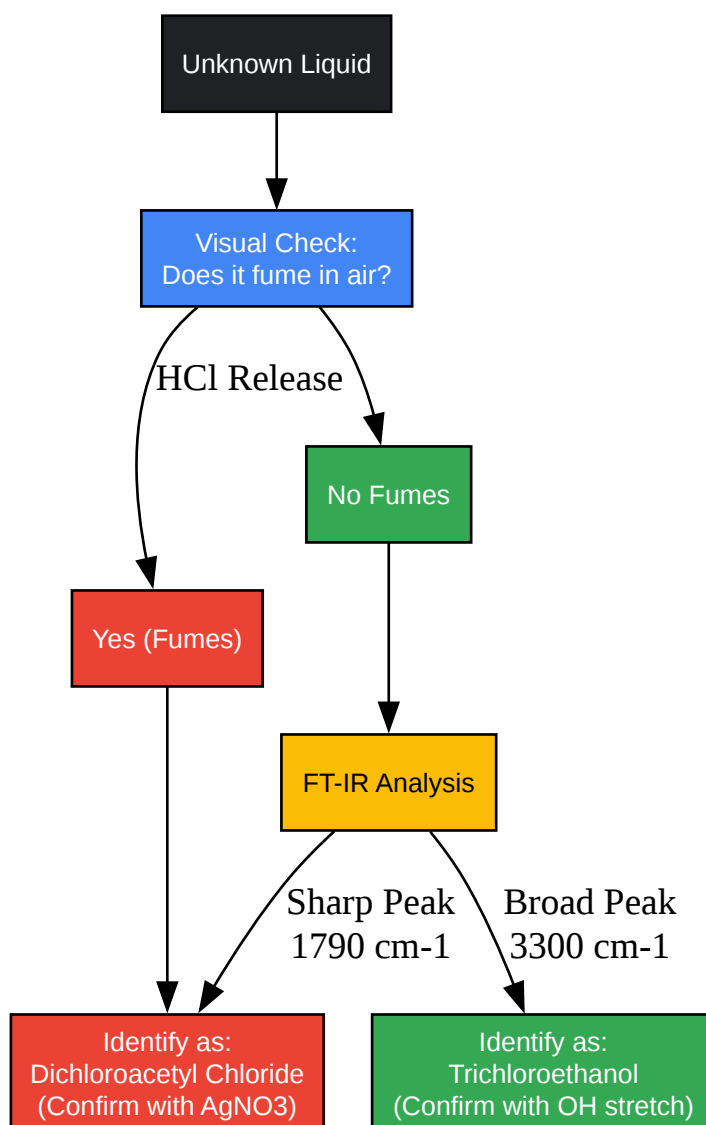
GC-MS (Mass Spectrometry)

Differentiation based on fragmentation patterns.

- Dichloroacetyl Chloride (MW ~ 147):
 - Parent Peak: Weak or absent due to instability.

- Base Peak: m/z 63 () or m/z 83/85 ().
- Key Loss: Loss of 35/37 (Cl) to form acylium ion.
- Trichloroethanol (MW ~149):
 - Fragmentation: Characteristic loss of (M-18) or HCl.
 - Alpha-Cleavage: Formation of (m/z 117/119/121) if 2,2,2-isomer, or complex fragments for 1,1,2.

Analytical Decision Tree



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Figure 2: Rapid decision tree for laboratory identification.

Part 4: Safety & Handling Implications

The differentiation is critical for safety. Mistaking DCAC for an alcohol can lead to dangerous accidents.

- Dichloroacetyl Chloride (DCAC):
 - Hazard: Corrosive, Lachrymator. Reacts violently with moisture.

- Storage: Under inert gas (Argon/Nitrogen), strictly anhydrous.
- PPE: Full face shield, acid-resistant gloves.
- Trichloroethanol (TCE):
 - Hazard: Toxic by ingestion/inhalation (CNS depressant).
 - Storage: Cool, dry place. Light sensitive.
 - PPE: Standard safety glasses and nitrile gloves.

References

- National Institute of Standards and Technology (NIST). (2023). Dichloroacetyl chloride - Gas Phase IR Spectrum. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- PubChem. (2024). Compound Summary: Dichloroacetyl chloride (CID 6588). National Library of Medicine. [\[Link\]](#)
- PubChem. (2024). Compound Summary: **1,1,2-Trichloroethanol** (CID 119427).[\[1\]](#)[\[2\]](#) National Library of Medicine. [\[Link\]](#)
- Shriner, R. L., et al. (2003). The Systematic Identification of Organic Compounds. 8th Edition. Wiley.

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Sources

- [1. 1,1,2-Trichloroethanol | C2H3Cl3O | CID 119427 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 1,1,2-Trichloroethanol | C2H3Cl3O | CID 119427 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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